

Proper Disposal Procedures for XST-14

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Compound of Interest

Compound Name: XST-14
Cat. No.: B8146248

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **XST-14**.

Chemical and Physical Properties of XST-14

A summary of the key quantitative data for **XST-14** is presented below.

Property	Value	Source
CAS Number	2607143-50-8	[1][2][3][4]
Molecular Formula	C ₁₆ H ₂₁ NO ₄	[2][5]
Molecular Weight	291.34 g/mol	[2][5]
Physical State	Solid	[6][7]
Solubility	≥10 mg/mL in ethanol and DMSO	[6]
IC ₅₀ (ULK1)	26.6 nM	[2][5]

Hazard Assessment

According to available Safety Data Sheets (SDS), **XST-14** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[4][7] The NFPA 704 ratings for **XST-14** are:

- Health: 0
- Fire: 0
- Reactivity: 0[4]

Despite its non-hazardous classification, it is crucial to handle **XST-14** with standard laboratory precautions.[6][8]

Experimental Protocols

No specific experimental protocols for the disposal of **XST-14** were found in the provided search results. The following disposal procedure is based on general best practices for the disposal of non-hazardous chemical waste in a laboratory setting.

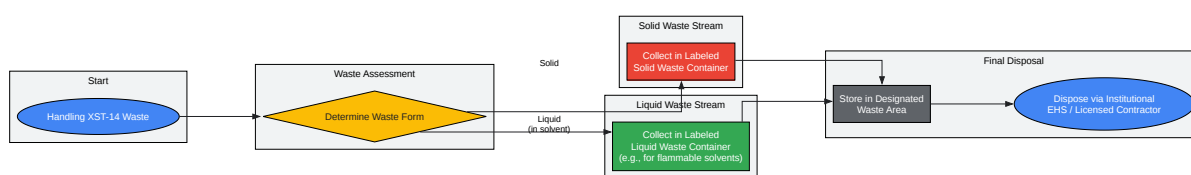
Step-by-Step Disposal Procedure for **XST-14**:

- Personal Protective Equipment (PPE): Before handling **XST-14**, ensure appropriate PPE is worn, including safety glasses, a lab coat, and chemical-resistant gloves.
- Waste Segregation:
 - Solid Waste: Collect un-contaminated solid **XST-14** waste in a designated, clearly labeled waste container.
 - Solutions: Solutions of **XST-14** in solvents like DMSO or ethanol should be collected in a separate, labeled container for flammable liquid waste. Do not mix with other waste streams.[9]
 - Contaminated Materials: Any materials (e.g., pipette tips, weighing paper, gloves) that have come into contact with **XST-14** should be disposed of as solid chemical waste.

- Labeling: All waste containers must be clearly labeled with the full chemical name "**XST-14**" and any solvents present.[10] Do not use abbreviations.
- Storage: Store waste containers in a designated, well-ventilated area away from incompatible materials.
- Disposal:
 - While some sources suggest that small quantities of non-hazardous waste may be disposed of with household waste, standard laboratory practice dictates that all chemical waste should be disposed of through an approved waste disposal plant.[1][4]
 - Arrange for the collection and disposal of the **XST-14** waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.[9][10]

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **XST-14**.



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Caption: Workflow for the proper segregation and disposal of **XST-14** waste.

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